

Technical Overview of Dipropyl Ether: Properties and Identification

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Compound of Interest

Compound Name: Dipropyl ether

Cat. No.: B086876

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This document provides essential physicochemical data for **dipropyl ether**, a significant compound in various research and industrial applications. The information is presented to support researchers, scientists, and professionals in drug development and other scientific fields.

Physicochemical Data

Dipropyl ether, also known as propyl ether, is an organic compound with the chemical formula $C_6H_{14}O$.^{[1][2][3]} Key identifying information is summarized in the table below for quick reference.

Property	Value
CAS Registry Number	111-43-3 ^{[1][2][3]}
Molecular Weight	102.17 g/mol ^{[1][3]}
Molecular Formula	$C_6H_{14}O$ ^{[1][2][3]}
Empirical Formula	$C_6H_{14}O$ ^[1]
EC Number	203-869-6 ^[1]

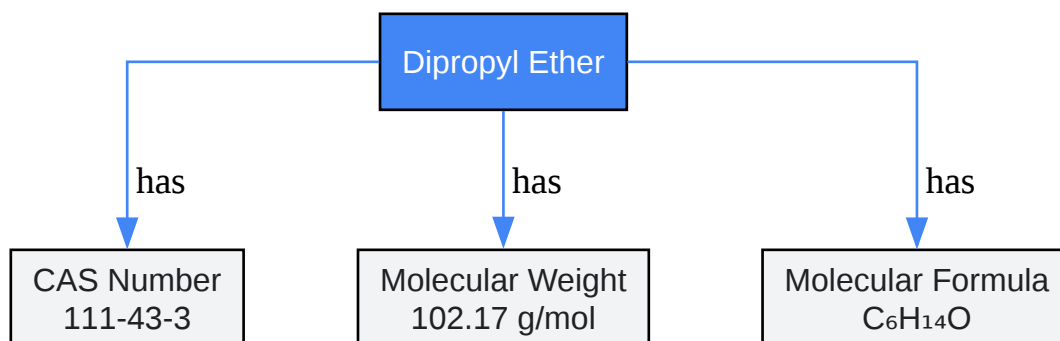
Experimental Protocols

The determination of the CAS (Chemical Abstracts Service) Registry Number is a standardized process managed by the American Chemical Society. Each number is a unique numerical identifier assigned to a single chemical substance. It is assigned as new substances are identified and entered into the CAS REGISTRY database.

The molecular weight of a compound like **dipropyl ether** is typically determined using mass spectrometry. In this technique, a sample is ionized, and the ions are separated based on their mass-to-charge ratio. This allows for a precise calculation of the molecular mass of the compound. The NIST (National Institute of Standards and Technology) Chemistry WebBook provides a molecular weight of 102.1748 for **dipropyl ether**.^{[2][4]}

Compound Identification Workflow

The logical flow for identifying and characterizing a chemical compound such as **dipropyl ether** involves cross-referencing its various identifiers. The CAS number serves as a universal standard, linking to a wealth of data including its molecular formula and weight.



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Fig. 1: Key identifiers for **dipropyl ether**.

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References

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